spectrophotometric quantification of HC Violet 1 in formulations

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Compound of Interest

Compound Name:	*5-Methyl-N-(2-methylpropyl)-2-nitroaniline*
Cat. No.:	*B13241829*

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Application Note: Spectrophotometric Quantification of HC Violet 1 in Cosmetic Formulations

Abstract

This application note details a robust, validated protocol for the quantitative determination of HC Violet 1 (CAS 82576-75-8) in semi-permanent and oxidative hair dye formulations using UV-Visible spectrophotometry. Unlike chromatographic methods, this protocol offers a high-throughput, cost-effective solution for quality control (QC) environments. The method relies on the direct measurement of the analyte's absorbance at 489 nm in an ethanolic medium, ensuring specificity against common cosmetic matrix interferences. The procedure is validated according to ICH Q2(R2) guidelines, demonstrating linearity, accuracy, and precision suitable for regulatory compliance.

Introduction & Regulatory Context

HC Violet 1 (Chemical Name: Ethanol, 2-[(4-amino-2-methyl-5-nitrophenyl)amino]-) is a nitro-substituted phenylenediamine derivative widely used as a direct hair dye.[1][2][3][4][5]

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- Regulatory Limits: According to the Scientific Committee on Consumer Safety (SCCS) Opinion SCCP/1025/06, HC Violet 1 is safe for use in semi-permanent hair dyes at concentrations up to 0.28% and in oxidative hair dyes up to 0.5% (before mixing with developer) [1].

- Analytical Challenge: Cosmetic formulations (creams, gels) contain complex matrices—fatty alcohols, emulsifiers, and surfactants—that can interfere with quantification. While HPLC is specific, UV-Vis spectrophotometry provides a faster alternative if the extraction protocol effectively isolates the chromophore.

Experimental Principle

The method is based on the Beer-Lambert Law (

), where the absorbance (

) of HC Violet 1 is directly proportional to its concentration (

).

- Chromophore: The nitro-phenylenediamine core exhibits a strong absorption band in the visible region due to

  and

  transitions.

- Wavelength Selection: A spectral scan (200–800 nm) identifies

  at 489 nm (in ethanol). This visible wavelength is critical as it avoids interference from formulation bases (waxes/surfactants) which predominantly absorb in the UV region (<300 nm).

- Solvent System: Absolute Ethanol is selected as the extraction solvent due to the analyte's sufficient solubility for analytical concentrations (~10 mg/mL limit) and its ability to precipitate fatty matrix components.

Materials & Instrumentation

Reagents:

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- HC Violet 1 Reference Standard: >98.0% purity (e.g., Sigma-Aldrich or USP Reference Standard).
- Solvent: Ethanol, Absolute (HPLC Grade).
- Water: Deionized (DI), 18.2 M

  cm.

Instrumentation:

- Spectrophotometer: Double-beam UV-Vis spectrophotometer (e.g., Agilent Cary 60 or Shimadzu UV-1900) with 1 cm matched quartz cuvettes.
- Ultrasonic Bath: Temperature controlled (maintained <30°C to prevent degradation).
- Filtration: 0.45

  m PTFE syringe filters (hydrophobic, compatible with ethanol).

Experimental Protocol

Preparation of Standard Solutions

- Stock Solution (1000

  g/mL): Accurately weigh 50.0 mg of HC Violet 1 standard into a 50 mL volumetric flask. Dissolve in ~30 mL Absolute Ethanol, sonicate for 5 minutes, and dilute to volume.
- Working Standard (50

  g/mL): Transfer 5.0 mL of Stock Solution into a 100 mL volumetric flask and dilute to volume with Ethanol.

Sample Preparation (Extraction Workflow)

Critical Step: Ensure complete dispersion of the cream matrix to release the dye.

- Weighing: Accurately weigh ~1.0 g of the hair dye formulation into a 50 mL centrifuge tube.

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- Dispersion: Add 20 mL of Absolute Ethanol. Vortex vigorously for 2 minutes until the cream is dispersed.
- Extraction: Sonicate the tube for 15 minutes in a water bath (<30°C).
- Clarification: Centrifuge at 4000 rpm for 10 minutes to pellet the insoluble wax/fatty base.
- Dilution: Transfer the supernatant to a 100 mL volumetric flask. Wash the pellet with 10 mL ethanol, centrifuge again, and add supernatant to the flask. Dilute to volume with Ethanol.
- Filtration: Filter a portion of the solution through a 0.45

  m PTFE filter prior to measurement.

Measurement

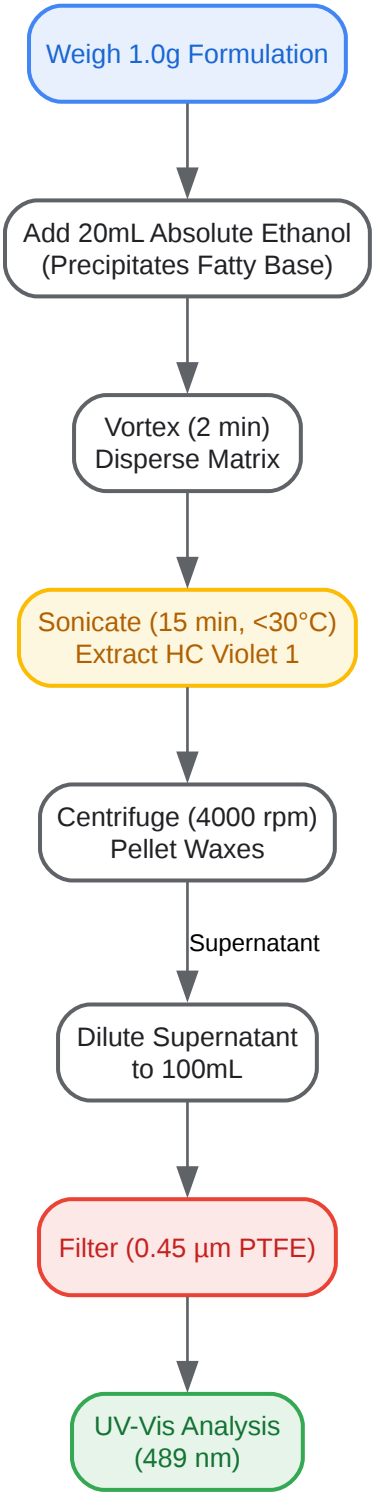
- Blank: Zero the instrument using Absolute Ethanol.
- Scan: For the first run, scan 400–600 nm to confirm the peak shape and

  at 489 nm.
- Quantification: Measure Absorbance at 489 nm (

).

Visualization: Analytical Workflow

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Figure 1: Step-by-step extraction workflow for isolating HC Violet 1 from complex cosmetic cream matrices.

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Method Validation (ICH Q2 Aligned)

This method must be validated to ensure it is "fit for purpose."

Linearity

Prepare a calibration curve using 5 concentration levels.

- Range: 5

  g/mL to 60

  g/mL.

- Acceptance Criteria:ngcontent-ng-c1131663873="" _nghost-ng-c2519336191="" class="inline ng-star-inserted">

  .[4]

Concentration (g/mL)	Absorbance (AU)
5.0	0.125
15.0	0.378
30.0	0.752
45.0	1.130
60.0	1.505

Accuracy (Recovery)

Spike a placebo cream (base without dye) with known amounts of HC Violet 1.

- Levels: 80%, 100%, 120% of target concentration.
- Acceptance Criteria: Mean Recovery 95.0% – 105.0%.

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Precision

- Repeatability: 6 determinations at 100% concentration. RSD

  2.0%.

- Intermediate Precision: Different days/analysts. RSD

  3.0%.[4]

Specificity

Compare the spectrum of the Placebo Extract vs. Sample Extract.

- Requirement: The Placebo must show negligible absorbance (< 0.01 AU) at 489 nm.

Calculation

Calculate the concentration of HC Violet 1 in the formulation (

) using the linear regression equation (

):

Where:

- = Absorbance of sample
- = Volume of flask (100 mL)[6]
- = Dilution factor (if any further dilution was performed)
- = Weight of sample (g)
- = Conversion factor from

  g to %

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Low Recovery	Incomplete extraction from fatty matrix.	Increase sonication time; ensure "break-up" of the cream during vortexing.
Drifting Baseline	Micro-particulates in cuvette.	Re-filter sample using 0.22 m PTFE; check for precipitation in the cuvette.
Peak Shift (<485 nm)	pH shift or solvent contamination.	Ensure Absolute Ethanol is used; water content can shift slightly (solvatochromism).
High Blank Absorbance	Turbidity from emulsifiers.	Centrifuge at higher speed (10,000 rpm) or use cold centrifugation to solidify waxes.

References

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